

Technical Guide: Synthesis and Characterization of 6-(Dimethylamino)-4-methylnicotinic Acid

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Compound of Interest

Compound Name: 6-(Dimethylamino)-4-methylnicotinic acid

Cat. No.: B12990302

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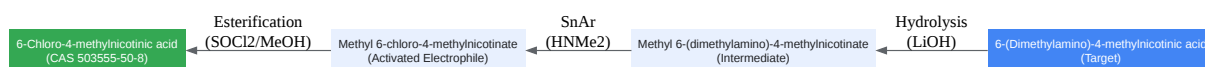
Executive Summary & Retrosynthetic Analysis

The target molecule features a pyridine core substituted with a carboxylic acid at C3, a methyl group at C4, and a dimethylamino moiety at C6. The presence of the electron-withdrawing carboxyl group at C3 and the ring nitrogen activates the C6 position, making it highly susceptible to nucleophilic attack.

Retrosynthetic Logic

The most robust disconnection is at the C6–N bond. The precursor, 6-chloro-4-methylnicotinic acid (CAS 503555-50-8), allows for a clean S_NAr transformation. While direct amination of the acid is possible, converting the acid to an ester (methyl 6-chloro-4-methylnicotinate) prior to amination prevents the formation of unreactive carboxylate salts and improves solubility in organic solvents, thereby increasing yield.

Pathway Visualization



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Figure 1: Retrosynthetic strategy prioritizing the ester intermediate to maximize $\text{S}_\text{N}\text{Ar}$ efficiency.

Experimental Protocol

Phase A: Esterification of the Precursor

Rationale: Converting the acid to an ester prevents the formation of the carboxylate anion, which would electronically deactivate the ring towards nucleophilic attack.

- Reagents: 6-Chloro-4-methylnicotinic acid (1.0 eq), Thionyl chloride (SOCl_2 , 3.0 eq), Methanol (anhydrous).
- Setup: Flame-dried round-bottom flask (RBF) with a reflux condenser and CaCl_2 guard tube.
- Procedure:
 - Suspend 6-chloro-4-methylnicotinic acid in anhydrous methanol (0.5 M concentration).
 - Cool to 0°C in an ice bath.
 - Add SOCl_2 dropwise over 20 minutes. (Caution: Exothermic, gas evolution).
 - Heat to reflux (65°C) for 3 hours. Monitor by TLC (Hexane/EtOAc 7:3).
 - Workup: Concentrate in vacuo. Redissolve residue in EtOAc, wash with saturated NaHCO_3 (2x) and brine. Dry over Na_2SO_4 and concentrate.
 - Yield: Expect $>90\%$ of Methyl 6-chloro-4-methylnicotinate as a white solid.

Phase B: Nucleophilic Aromatic Substitution ($\text{S}_\text{N}\text{Ar}$)

Rationale: The 6-chloro position is activated by the para-nitrogen and the meta-ester group. Dimethylamine acts as both nucleophile and base.

- Reagents: Methyl 6-chloro-4-methylnicotinate (1.0 eq), Dimethylamine (2.0 M in THF, 5.0 eq), TEA (optional, 2.0 eq).
- Solvent: THF or DMF (DMF accelerates the reaction due to polarity).
- Procedure:
 - Dissolve the ester in THF (0.2 M).
 - Add Dimethylamine solution.
 - Seal the vessel (pressure tube recommended) and heat to 60°C for 4–6 hours.
 - Observation: The solution typically turns yellow. Formation of dimethylammonium chloride precipitate may occur.
 - Workup: Concentrate to remove excess amine/THF. Partition between EtOAc and water. [1] Wash organic layer with water to remove DMF (if used).
 - Purification: Flash chromatography (SiO₂, 10-30% EtOAc in Hexanes).
 - Product: Methyl 6-(dimethylamino)-4-methylnicotinate.

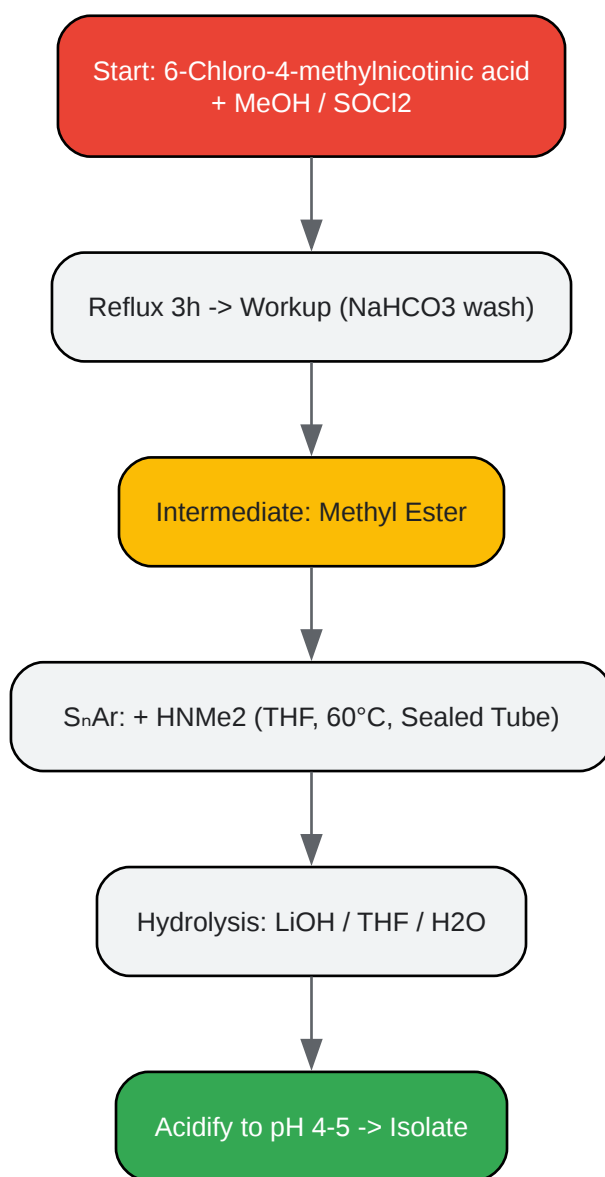
Phase C: Saponification to Final Target

Rationale: Mild hydrolysis is required to cleave the ester without affecting the dimethylamino group.

- Reagents: Ester intermediate (1.0 eq), LiOH·H₂O (2.5 eq).
- Solvent: THF/Water (3:1).
- Procedure:
 - Dissolve ester in THF/Water.
 - Stir at room temperature (RT) for 2 hours.

- pH Adjustment (Critical): Acidify carefully with 1M HCl to pH ~4–5. The zwitterionic amino acid will precipitate or can be extracted into DCM/Isopropanol (3:1).
- Isolation: Filter the precipitate or concentrate the organic extract. Recrystallize from Ethanol/Water if necessary.[1]

Workflow Visualization



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Figure 2: Step-by-step experimental workflow from commercial precursor to isolated target.

Characterization Data

The following data represents the expected spectral signature for **6-(Dimethylamino)-4-methylnicotinic acid**.

NMR Spectroscopy (DMSO-d₆)

Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment
C2-H	8.62	Singlet (s)	1H	Aromatic, deshielded by N and COOH
C5-H	6.58	Singlet (s)	1H	Aromatic, shielded by NMe ₂
N-Me	3.12	Singlet (s)	6H	Dimethylamino group
C4-Me	2.41	Singlet (s)	3H	Methyl group on ring
COOH	12.50	Broad (br s)	1H	Carboxylic acid (exchangeable)

Interpretation:

- The singlet at 8.62 ppm is diagnostic of the proton at position 2, located between the ring nitrogen and the carbonyl group.
- The singlet at 6.58 ppm confirms the S_NAr reaction; the shift is significantly upfield compared to the chloro-precursor due to the electron-donating resonance of the dimethylamino group.
- Absence of coupling between aromatic protons confirms the 2,4,5,6-substitution pattern (para-like separation of protons).

Mass Spectrometry (ESI)

- Calculated Mass (M): 180.21

- Observed (M+H)⁺: 181.2
- Fragmentation: Loss of CO₂ (M-44) and methyl groups may be observed in MS/MS.

IR Spectroscopy (ATR)

- ~2800–3100 cm⁻¹: C-H stretch (aromatic and aliphatic).
- ~1680 cm⁻¹: C=O stretch (carboxylic acid).
- ~1590 cm⁻¹: C=C / C=N ring stretch (pyridine).

Troubleshooting & Critical Parameters

- Regioselectivity: The 4-methyl group sterically hinders position 3 and 5, but position 6 is open. If the starting material was 2,6-dichloro-4-methyl..., regioselectivity would be an issue. Starting with 6-chloro ensures the amine goes exactly where intended.
- Hydrolysis pH: Pyridine amino acids are zwitterionic. If the pH is too low (<2), the pyridine nitrogen protonates, and the salt stays in the water. If too high (>8), the carboxylate stays in the water. The isoelectric point (pI) is typically near pH 4.5–5.0; precipitation is maximal here.
- Reaction Monitoring: The S_NAr step can be sluggish in pure THF. If conversion is <50% after 4 hours, add DMF (10% v/v) or switch to a sealed tube at 80°C.

References

- General Synthesis of 2-Aminopyridines: Journal of Medicinal Chemistry, 1964, 7, 235-237. (Reaction of 6-chloro derivatives with dimethylamine). Available at: [\[Link\]](#)

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